

# The Enigmatic Diterpenoid: A Technical Overview of Echinophyllin C

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Echinophyllin C

Cat. No.: B021605

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**Echinophyllin C** is a diterpenoid natural product identified as a secondary metabolite from soft corals.[1] With a molecular formula of  $C_{20}H_{29}NO_3$ , this compound has garnered interest within the scientific community for its potential bioactive properties, particularly its antimicrobial activity.[1][2] This technical guide provides a consolidated overview of the available information on **Echinophyllin C**, focusing on its chemical identity and reported biological activities. However, it is important to note that the primary scientific literature detailing the initial discovery, isolation, and comprehensive characterization of **Echinophyllin C** remains elusive despite extensive searches. The information presented herein is compiled from commercial supplier data and the broader context of diterpenoid research from marine invertebrates.

## Chemical and Physical Properties

A summary of the known chemical and physical properties of **Echinophyllin C** is presented in Table 1. The structure, as provided by chemical suppliers, reveals a complex fused ring system characteristic of diterpenoids, incorporating a nitrogen-containing moiety.

Table 1: Chemical and Physical Properties of **Echinophyllin C**

Property	Value	Source
CAS Number	310433-44-4	[1]
Molecular Formula	C <sub>20</sub> H <sub>29</sub> NO <sub>3</sub>	[1][2]
Molecular Weight	331.45 g/mol	[2]
Systematic Name	(4aR,5S,6R,8aR)-5-[2-(2,5-Dihydro-2-oxo-1H-pyrrol-3-yl)ethyl]-3,4,4a,5,6,7,8,8a-octahydro-5,6,8a-trimethyl-1-naphthalenecarboxylic acid	Commercial Suppliers
Class	Diterpenoid	[2]
Source	Soft Coral	[1]

## Presumed Biological Activity

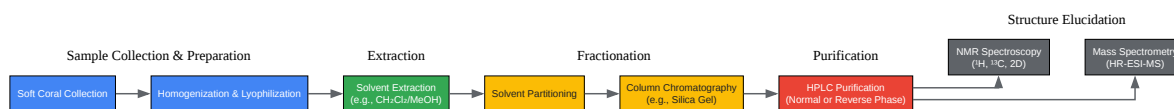
**Echinophyllin C** is reported to exhibit antimicrobial properties.[1] While specific quantitative data from peer-reviewed studies are not currently available, supplier information suggests that its mode of action may involve the disruption of cellular membranes and the inhibition of essential enzymatic pathways in microbial cells.[1] This proposed mechanism is consistent with the activities of other antimicrobial terpenoids isolated from marine organisms.

## Experimental Protocols: A General Framework

Due to the absence of the primary discovery and isolation publication for **Echinophyllin C**, specific, validated experimental protocols cannot be provided. However, a generalized workflow for the isolation and characterization of diterpenoids from soft corals can be outlined. This serves as a hypothetical framework for researchers interested in investigating similar compounds.

## General Isolation and Purification Workflow

The isolation of diterpenoids from soft corals typically involves a multi-step process aimed at separating the compound of interest from a complex mixture of other metabolites.



[Click to download full resolution via product page](#)

Figure 1. A generalized workflow for the isolation and characterization of diterpenoids from soft corals.

#### 1. Sample Collection and Preparation:

- Soft coral specimens are collected from their marine habitat.
- The collected biomass is typically frozen, freeze-dried (lyophilized), and then ground to a fine powder to increase the surface area for extraction.

#### 2. Extraction:

- The dried, powdered coral material is extracted with a suitable organic solvent or solvent mixture, such as a dichloromethane/methanol ( $\text{CH}_2\text{Cl}_2/\text{MeOH}$ ) solution, to isolate a wide range of secondary metabolites.

#### 3. Fractionation:

- The crude extract is subjected to solvent-solvent partitioning to separate compounds based on their polarity.
- The resulting fractions are then typically subjected to column chromatography, often using silica gel as the stationary phase, with a gradient of solvents of increasing polarity to further separate the components.

#### 4. Purification:

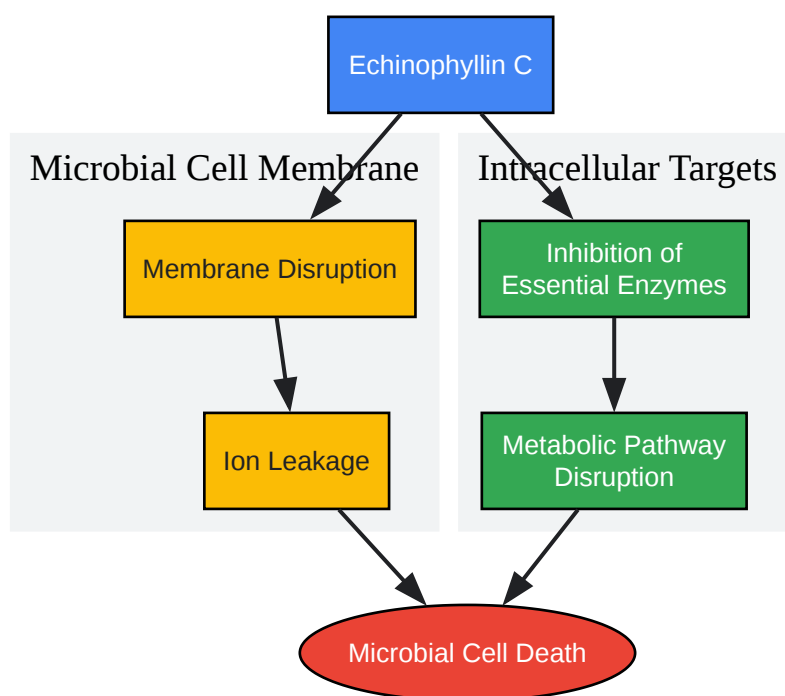
- Fractions containing the compound of interest are further purified using High-Performance Liquid Chromatography (HPLC), which offers higher resolution separation to yield the pure compound.

#### 5. Structure Elucidation:

- The structure of the isolated pure compound is determined using a combination of spectroscopic techniques:
  - Nuclear Magnetic Resonance (NMR) Spectroscopy:  $^1\text{H}$  NMR,  $^{13}\text{C}$  NMR, and various 2D NMR experiments (e.g., COSY, HSQC, HMBC) are used to determine the carbon-hydrogen framework and the connectivity of the molecule.
  - Mass Spectrometry (MS): High-resolution mass spectrometry (e.g., HR-ESI-MS) is used to determine the exact molecular formula.

## Potential Signaling Pathways and Mode of Action

Based on the limited information available, a hypothetical mode of action for the antimicrobial activity of **Echinophyllin C** can be proposed. This is a generalized representation and requires experimental validation.



[Click to download full resolution via product page](#)

Figure 2. A proposed mechanism of antimicrobial action for **Echinophyllin C**.

## Future Research Directions

The lack of primary literature on **Echinophyllin C** highlights a significant gap in the knowledge of this potentially valuable natural product. Future research should focus on:

- **Rediscovery and Definitive Source Identification:** Isolating **Echinophyllin C** from a confirmed species of soft coral to establish its natural source unequivocally.
- **Complete Spectroscopic Characterization:** Publishing a comprehensive dataset of its NMR and other spectroscopic data to confirm its structure.
- **Detailed Biological Evaluation:** Conducting thorough studies to determine its antimicrobial spectrum, potency (e.g., Minimum Inhibitory Concentration - MIC), and mechanism of action against a range of pathogens.
- **Investigation of Signaling Pathways:** Elucidating the specific cellular and molecular targets of **Echinophyllin C** to understand its effects on microbial signaling pathways.
- **Total Synthesis:** Developing a synthetic route to **Echinophyllin C** to enable the production of larger quantities for further biological studies and potential therapeutic development.

## Conclusion

**Echinophyllin C** represents an intriguing diterpenoid from a marine source with potential as an antimicrobial agent. While its existence is confirmed through commercial availability, the absence of a foundational scientific publication limits a deeper understanding of its discovery, isolation, and biological activity. The information presented in this guide serves as a starting point for researchers and drug development professionals, highlighting the need for further investigation to unlock the full potential of this enigmatic natural product. The general methodologies and proposed mechanisms of action provide a framework for future studies that could ultimately lead to the development of new therapeutic agents.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. [epub.ub.uni-muenchen.de](http://epub.ub.uni-muenchen.de) [[epub.ub.uni-muenchen.de](http://epub.ub.uni-muenchen.de)]
- 2. [researchgate.net](http://researchgate.net) [[researchgate.net](http://researchgate.net)]
- To cite this document: BenchChem. [The Enigmatic Diterpenoid: A Technical Overview of Echinophyllin C]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b021605#discovery-and-isolation-of-echinophyllin-c>]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)